

An In-depth Technical Guide to Hexamethylolmelamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexamethylolmelamine

Cat. No.: B1198809

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Introduction

Hexamethylolmelamine (HMM) is a derivative of melamine and a key intermediate in the production of various amino resins. Its structure, featuring a triazine ring with six reactive hydroxymethyl groups, allows it to act as an effective crosslinking agent. This property is extensively utilized in industrial applications, most notably in the textile industry to impart wrinkle resistance to cellulosic fabrics. This technical guide provides a comprehensive overview of **Hexamethylolmelamine**, including its chemical identity, synthesis, properties, and analytical characterization, with a focus on its application in textile finishing.

Nomenclature and Chemical Identity

Correctly identifying a chemical compound is crucial for research and regulatory purposes.

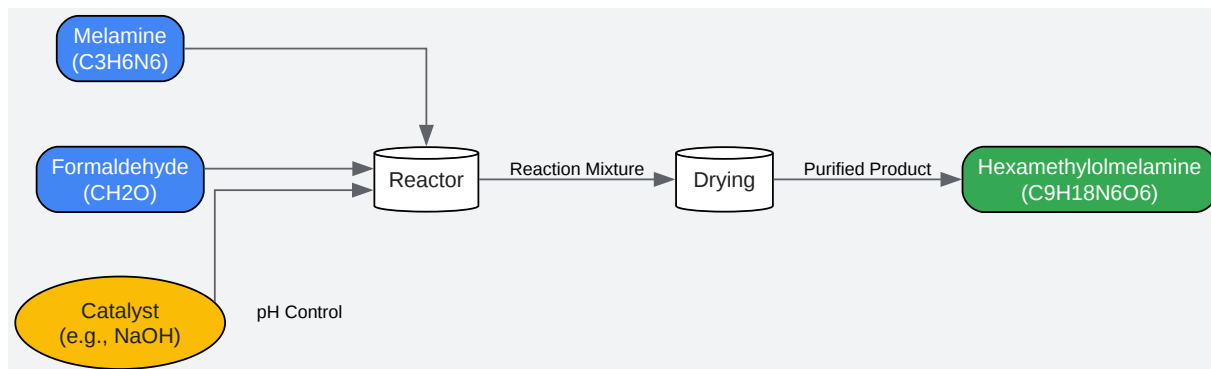
Hexamethylolmelamine is known by several names, and its unique CAS number ensures unambiguous identification.

Identifier Type	Identifier	Citation
CAS Number	531-18-0	[1] [2]
IUPAC Name	[[4,6-bis[bis(hydroxymethyl)amino]-1,3,5-triazin-2-yl]-(hydroxymethyl)amino]methanol	[2]
CAS Name	(1,3,5-Triazine-2,4,6-triyltrinitrilo)hexakismethanol	[1]
Common Synonyms	Hexakis(hydroxymethyl)melamine, (s-triazine-2,4,6-triyltrinitrilo)hexamethanol	[1]
Trademarks	Resloom M 75 (Monsanto)	[1]
Molecular Formula	C ₉ H ₁₈ N ₆ O ₆	[2]
Molecular Weight	306.28 g/mol	[1] [2]

Synthesis of Hexamethylolmelamine

Hexamethylolmelamine is synthesized through the reaction of melamine with an excess of formaldehyde in an aqueous solution under controlled pH and temperature. The reaction proceeds via the hydroxymethylation of the amino groups on the melamine ring.

Synthesis Workflow



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Caption: A simplified workflow for the synthesis of **Hexamethylolmelamine**.

Experimental Protocol: Synthesis of Hexamethylolmelamine

This protocol describes a general laboratory-scale synthesis of **Hexamethylolmelamine**.

Materials:

- Melamine
- Formaldehyde solution (37% w/w)
- Sodium hydroxide (for pH adjustment)
- Distilled water

Procedure:

- A molar ratio of melamine to formaldehyde of 1:8 to 1:10 is typically used to ensure complete hydroxymethylation.

- In a reaction vessel equipped with a stirrer and a condenser, dissolve melamine in the formaldehyde solution and distilled water.
- Adjust the pH of the reaction mixture to between 8.0 and 9.5 using a sodium hydroxide solution.
- Heat the mixture to a temperature of 60-80°C with continuous stirring.
- Maintain these conditions for a period of 1 to 3 hours. The reaction is complete when the melamine has completely dissolved, and the solution is clear.
- The resulting solution contains **Hexamethylolmelamine**. For some applications, the solution can be used directly. For obtaining solid HMM, the water is removed under vacuum.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Hexamethylolmelamine** is presented in the table below.

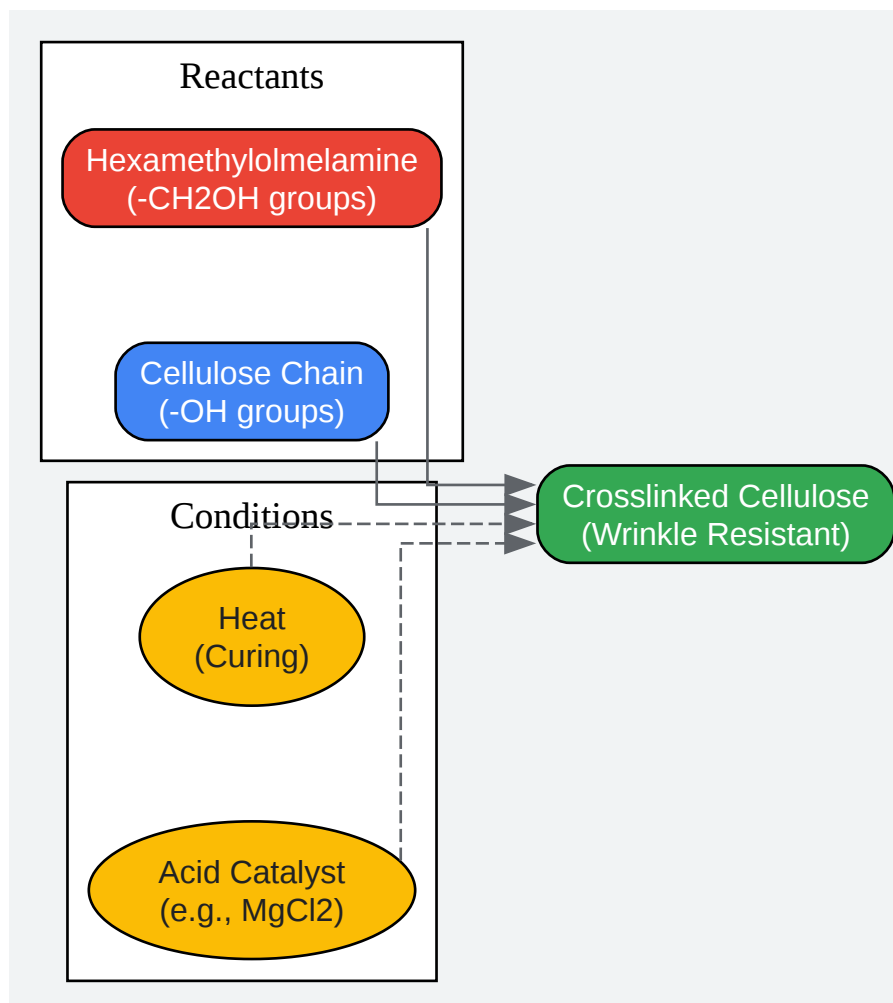
Property	Value	Citation
Appearance	White crystalline powder or amorphous solid	[1]
Melting Point	135-139 °C	[1]
Boiling Point	669.0 ± 65.0 °C at 760 mmHg	[3]
Density	1.8 ± 0.1 g/cm ³	[3]
Solubility	Soluble in water	[1]
Flash Point	358.4 ± 34.3 °C	[3]
Vapor Pressure	0.0 ± 2.1 mmHg at 25°C	[3]

Application in Textile Finishing

The primary application of **Hexamethylolmelamine** is as a crosslinking agent in the textile industry to impart wrinkle resistance to cellulosic fabrics such as cotton and rayon.[1]

Crosslinking Mechanism with Cellulose

Under acidic conditions and heat, the hydroxymethyl groups of **Hexamethylolmelamine** react with the hydroxyl groups of the cellulose chains, forming stable ether linkages. This crosslinking creates a three-dimensional network within the fiber structure, which prevents the movement of the cellulose chains relative to one another, thus imparting wrinkle resistance.



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Caption: The crosslinking of cellulose with **Hexamethylolmelamine**.

Experimental Protocol: Wrinkle-Resistant Finishing of Cotton Fabric

This protocol outlines a typical procedure for applying **Hexamethylolmelamine** to cotton fabric.

Materials:

- Cotton fabric
- **Hexamethylolmelamine** solution
- Acid catalyst (e.g., magnesium chloride)
- Wetting agent
- Softener

Procedure:

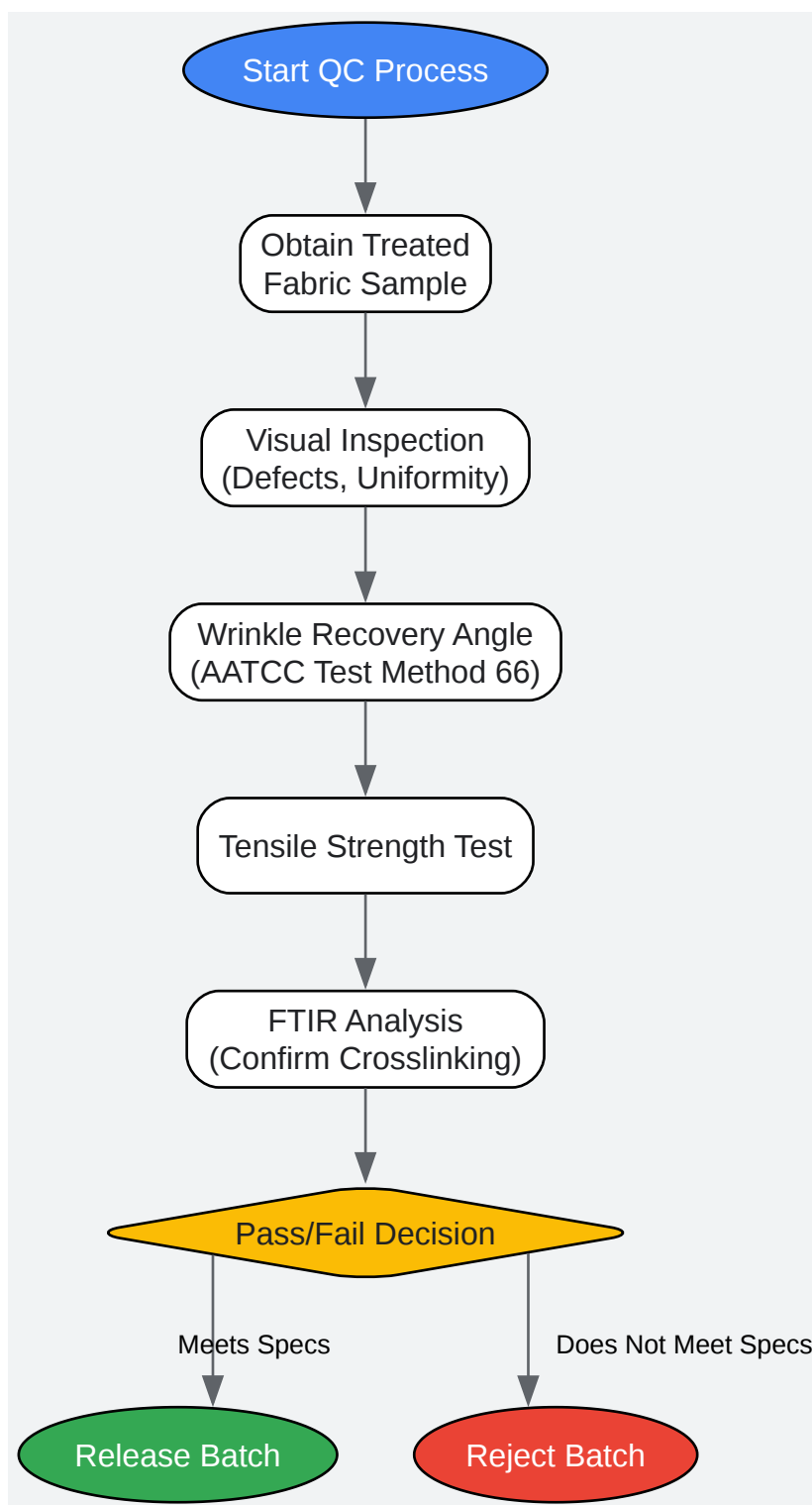
- **Padding:** The cotton fabric is immersed in a finishing bath containing the **Hexamethylolmelamine** solution, an acid catalyst, a wetting agent, and a softener. The fabric is then passed through rollers to ensure even application and to remove excess liquid.
- **Drying:** The padded fabric is dried at a temperature of 100-120°C. This step removes the water and prepares the fabric for the curing process.
- **Curing:** The dried fabric is then cured at a higher temperature, typically between 150-180°C, for a few minutes. During this stage, the crosslinking reaction between **Hexamethylolmelamine** and cellulose occurs.
- **Washing and Drying:** After curing, the fabric is washed to remove any unreacted chemicals and then dried.

Analytical Characterization

A variety of analytical techniques are employed to characterize **Hexamethylolmelamine** and its resins.

Analytical Technique	Purpose	Citation
Fourier-Transform Infrared Spectroscopy (FTIR)	To identify functional groups, such as N-H, C-N, and C-O, and to monitor the curing process.	[4]
Nuclear Magnetic Resonance (NMR) Spectroscopy	To elucidate the molecular structure and determine the degree of methylation.	[5]
Thermogravimetric Analysis (TGA)	To assess the thermal stability and decomposition profile.	[6] [7]
Differential Scanning Calorimetry (DSC)	To determine melting point, glass transition temperature, and curing behavior.	[6] [7]
Gel Permeation Chromatography (GPC)	To determine the molecular weight distribution of the resin.	[8]

Logical Workflow for Quality Control of HMM-Treated Fabric



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Caption: A quality control workflow for **Hexamethylolmelamine**-treated textiles.

Conclusion

Hexamethylolmelamine is a versatile chemical with significant industrial importance, particularly as a crosslinking agent for imparting wrinkle resistance to textiles. A thorough understanding of its synthesis, properties, and reaction mechanisms is essential for optimizing its application and for the development of new materials. The analytical techniques outlined in this guide provide the necessary tools for the comprehensive characterization of **Hexamethylolmelamine** and its derivatives, ensuring quality and performance in its various applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Hexamethylolmelamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198809#hexamethylolmelamine-cas-number-and-nomenclature]

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